In-Depth Technical Guide: Synthesis of tert-Butyl N-(2-cyclopropoxyethyl)carbamate

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Compound of Interest

Compound Name:	*tert-Butyl N-(2-cyclopropoxyethyl)carbamate*
CAS No.:	*1935340-77-4*
Cat. No.:	*B1413179*

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Executive Summary

Target Molecule: **tert-Butyl N-(2-cyclopropoxyethyl)carbamate** CAS: [Proprietary/Intermediate] Molecular Formula:

Role: Key intermediate in the synthesis of metabolically stable ether-linked drug candidates.[1]

This guide details the synthesis of **tert-Butyl N-(2-cyclopropoxyethyl)carbamate**, a structural motif increasingly utilized in medicinal chemistry to improve metabolic stability (blocking

-elimination common in linear ethers) and restrict conformational freedom.[1] The cyclopropyl ether moiety acts as a bioisostere for ethyl or isopropyl groups but offers superior resistance to cytochrome P450 oxidative metabolism.[2]

We present two distinct pathways:

- Pathway A (Direct Cyclopropanation): A convergent, two-step protocol ideal for medicinal chemistry and rapid analog generation.[1][2]

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- Pathway B (Nucleophilic Displacement): A linear, scalable route avoiding organometallics in late stages, suitable for process chemistry.[2]

Retrosynthetic Analysis

The strategic disconnection relies on the stability of the cyclopropyl ether.[2] The most robust bond-forming step is the construction of the cyclopropane ring from a vinyl ether precursor, utilizing the Simmons-Smith reaction. Alternatively, the molecule can be assembled by displacing a leaving group on a pre-formed cyclopropyl ethyl ether.[2]

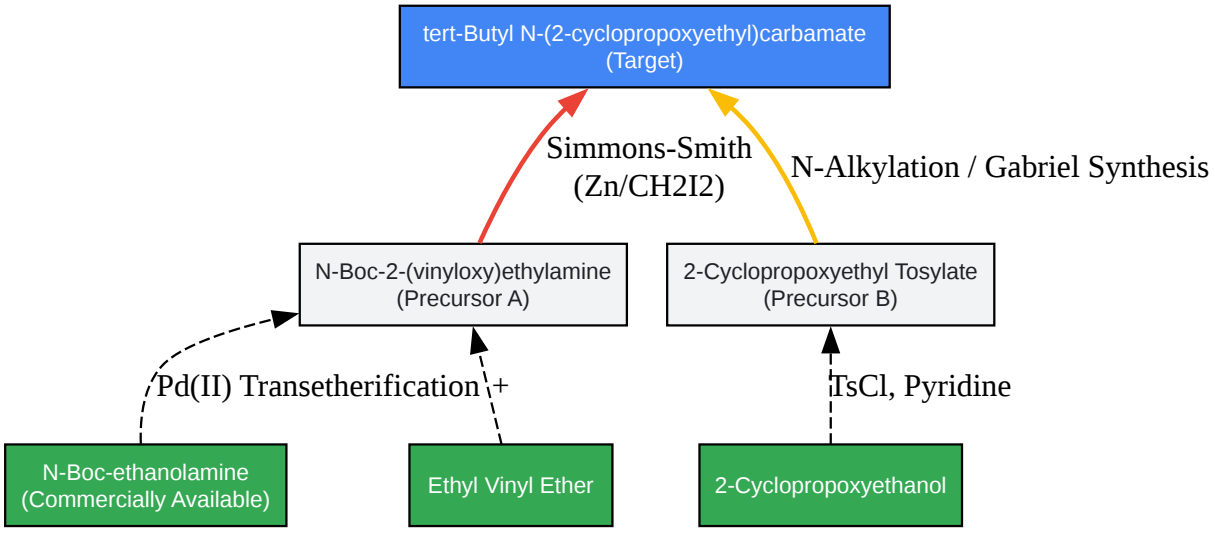

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Figure 1: Retrosynthetic disconnection showing the convergent Vinyl Ether route (Red) and the linear Displacement route (Yellow).[1]

Pathway A: Direct Cyclopropanation (Recommended)[1]

This pathway is preferred for laboratory-scale synthesis (100 mg to 10 g) due to its high convergence and the ready availability of N-Boc-ethanolamine.[1]

Step 1: Vinyl Ether Formation

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The hydroxyl group of N-Boc-ethanolamine is converted to a vinyl ether via a Palladium(II)-catalyzed transetherification with ethyl vinyl ether (EVE).[1] This method avoids the toxicity of traditional mercury catalysts (

).[1][2]

- Reagents: Ethyl Vinyl Ether (solvent/reagent),

  (cat.), 1,10-Phenanthroline (ligand).[1][2][3]

- Mechanism: The Pd(II) complex activates the electron-rich alkene of EVE, facilitating nucleophilic attack by the alcohol, followed by elimination of ethanol.

Step 2: Simmons-Smith Cyclopropanation

The vinyl ether is converted to the cyclopropyl ether using the Furukawa modification of the Simmons-Smith reagent (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

).[1][4]

- Reagents: Diethylzinc (

  ), Diiodomethane (

  ), DCM/DCE.[1][2]

- Mechanistic Insight: The reaction proceeds via a concerted butterfly-type transition state.[1] The carbamate NH proton is acidic and will consume 1 equivalent of

  , forming a Zinc-amide species (

).[1] This species can actually assist in directing the cyclopropanation via coordination, though it necessitates the use of excess reagent (>2.5 equiv).[2]

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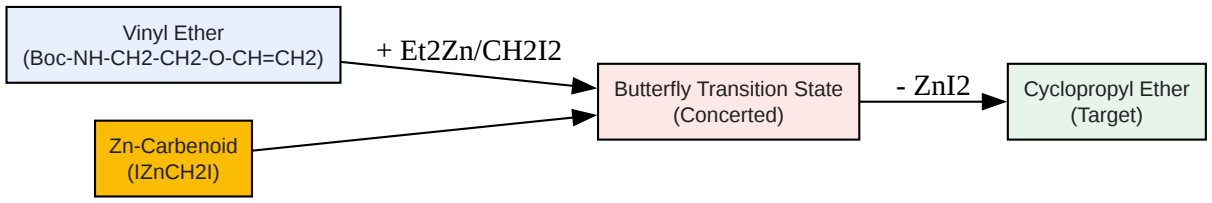

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Figure 2: Concerted mechanism of the Simmons-Smith cyclopropanation on the vinyl ether substrate.[1][5]

Pathway B: Nucleophilic Substitution (Scale-Up Alternative)[1]

For larger scales where handling pyrophoric organozincs is hazardous, this route builds the ether linkage first.[2]

- Ether Formation: Reaction of 2-chloroethanol with a cyclopropanol equivalent (often via vinyl ether hydrolysis/exchange) or synthesis of 2-cyclopropoxyethanol.[1][2]
- Activation: Conversion of the alcohol to a tosylate or mesylate.[2]
- Amination: Displacement with sodium azide (

) followed by Staudinger reduction, or Gabriel synthesis using potassium phthalimide.[2]
- Protection: Standard Boc-protection of the resulting amine.[2]

Comparison of Pathways

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Feature	Pathway A (Vinyl Ether)	Pathway B (Substitution)
Step Count	2 (from Boc-ethanolamine)	4 (from 2-cyclopropoxyethanol)
Atom Economy	High	Moderate (Loss of TsOH, Phthalimide)
Safety	Requires handling (Pyrophoric)	Standard reagents, Azide hazards
Purification	Chromatography likely required	Crystallization possible for intermediates
Yield	50-70% Overall	40-60% Overall

Detailed Experimental Protocols (Pathway A)

Step 1: Synthesis of tert-Butyl N-(2-(vinyloxy)ethyl)carbamate

Reagents:

- N-Boc-ethanolamine (1.0 equiv)[1]
- Ethyl Vinyl Ether (10-20 equiv, acts as solvent)[1]
- Palladium(II) Acetate (0.02 equiv)[1][3]
- 1,10-Phenanthroline (0.025 equiv)[1]

Procedure:

- In a dry round-bottom flask under Argon, dissolve

  (4.5 mg, 0.02 mmol) and 1,10-phenanthroline (4.5 mg, 0.025 mmol) in anhydrous DCM (2 mL) to form the active catalyst complex (yellow solution).
- Add N-Boc-ethanolamine (161 mg, 1.0 mmol) dissolved in Ethyl Vinyl Ether (2 mL).

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- Stir the mixture at room temperature for 18–24 hours. Monitor by TLC (stain with Ninhydrin or PMA).[1][2]
- Upon completion, filter the mixture through a pad of Celite to remove the catalyst.[2]
- Concentrate the filtrate under reduced pressure.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields the vinyl ether as a colorless oil.[2][6]

Step 2: Cyclopropanation to tert-Butyl N-(2-cyclopropoxyethyl)carbamate

Reagents:

- N-Boc-2-(vinyloxy)ethylamine (1.0 equiv)[1]
- Diethylzinc (

  , 1.0 M in hexanes, 3.0 equiv)[1][2]
- Diiodomethane (

  , 3.0 equiv)[1][2]
- Anhydrous DCM or DCE (0.2 M concentration)[1]

Procedure:

- Safety Warning:

  is pyrophoric.[2] Perform all transfers under strict inert atmosphere (Argon/Nitrogen).[1][2]
- In a flame-dried flask under Argon, dissolve the vinyl ether (187 mg, 1.0 mmol) in anhydrous DCM (5 mL). Cool to 0°C.[2]
- Add

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(3.0 mL, 3.0 mmol) dropwise over 10 minutes. Note: Gas evolution (ethane) may occur as the acidic NH proton reacts.[1]

- Add

  (0.24 mL, 3.0 mmol) dropwise. A white precipitate may form.[2]
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench: Cool to 0°C. Carefully add saturated aqueous

  dropwise. Vigorous bubbling will occur.[2]
- Dilute with DCM and water.[2] Separate the organic layer.[2]
- Wash the organic layer with saturated

  and brine.[2] Dry over

  .[2]
- Concentrate and purify via flash chromatography (Hexanes/EtOAc 8:2).
- Result: The target compound is obtained as a colorless oil or low-melting solid.[2]

Safety & Handling

- Diethylzinc (

  ): Extreme fire hazard.[1][2] Spontaneously ignites in air.[2] Use only with proper syringe techniques and inert gas lines.[2] Have a bucket of sand or Class D extinguisher nearby.[2]
- Diiodomethane (

  ): Toxic and suspected carcinogen.[1][2] Handle in a fume hood. High density makes it difficult to pipette; weigh by mass if possible.[2]
- Ethyl Vinyl Ether: Highly flammable and volatile.[2] Polymerizes in the presence of strong acids.[2]

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